

Application Notes and Protocols for High-Throughput Screening of ActA-Interacting Compounds

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Compound of Interest

Compound Name: *actA protein*
CAS No.: 144430-05-7
Cat. No.: B1179064

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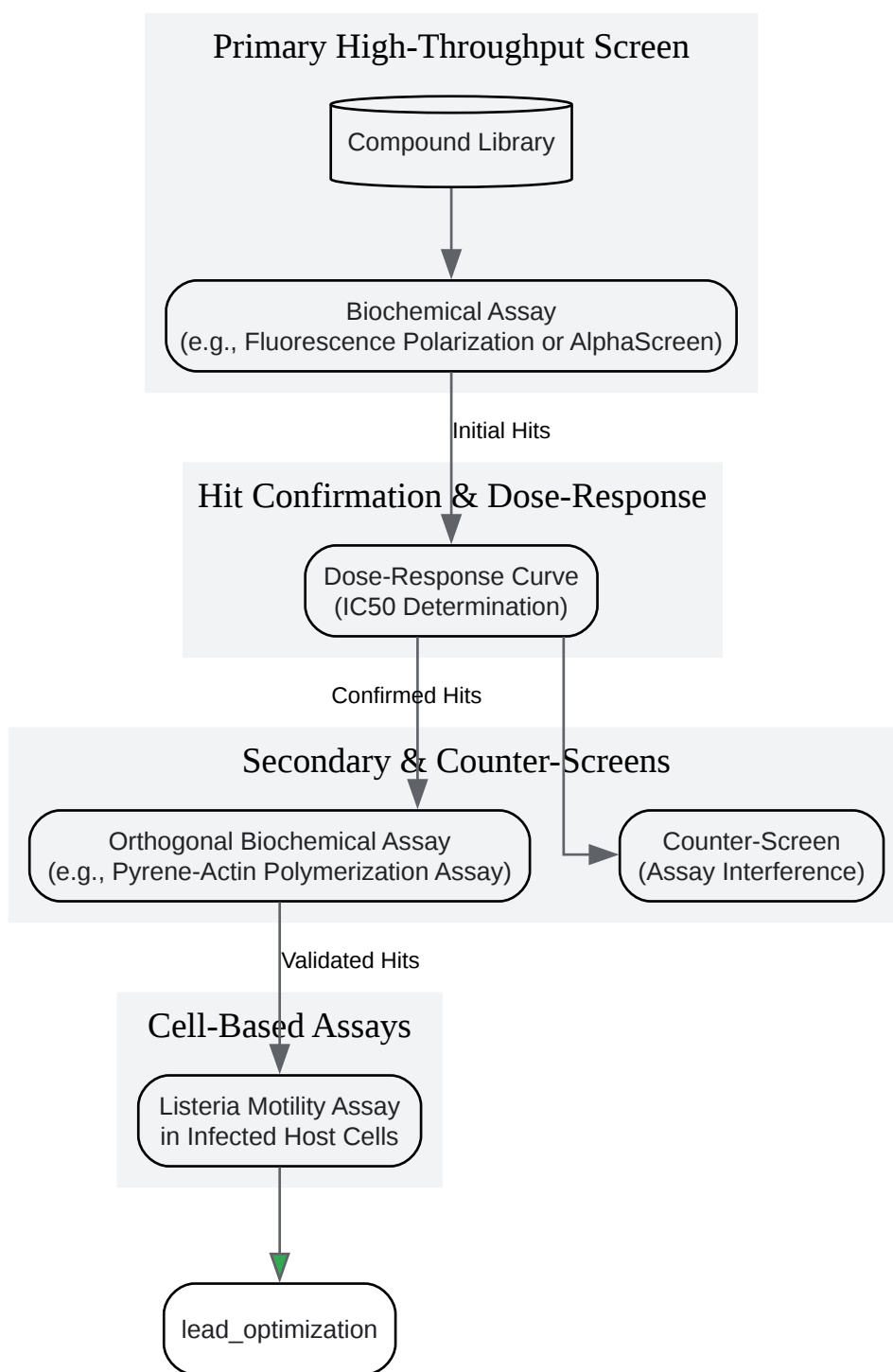
For Researchers, Scientists, and Drug Development Professionals

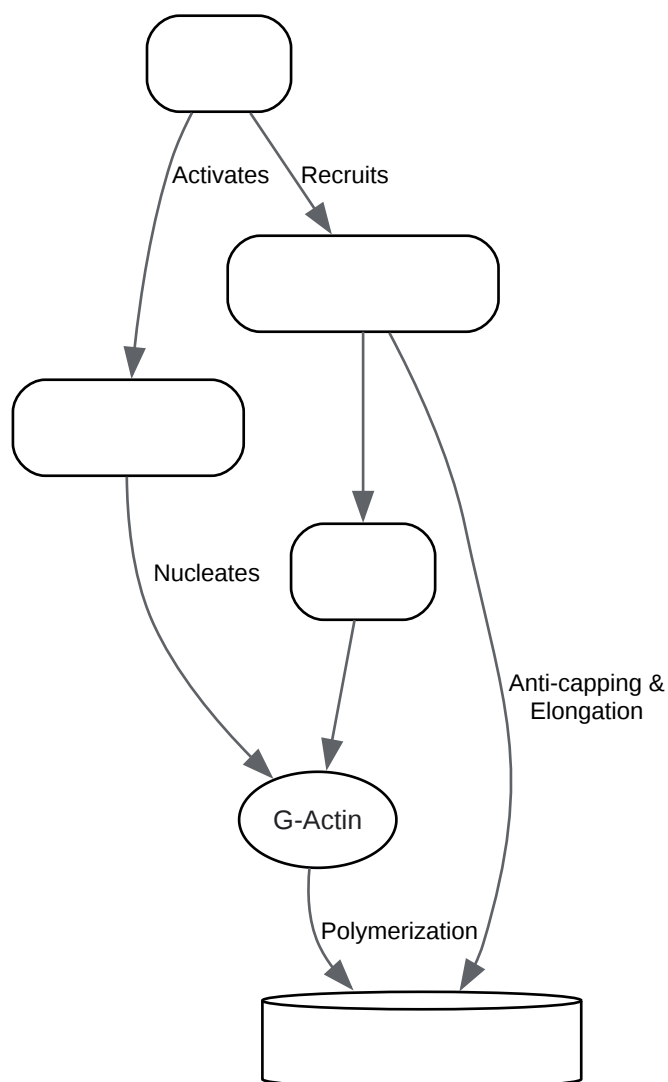
Introduction

Listeria monocytogenes is a facultative intracellular bacterial pathogen responsible for the severe foodborne illness, listeriosis. A key virulence factor for this pathogen is the surface protein ActA (Actin assembly-inducing protein), which is essential for its intracellular motility and cell-to-cell spread.[1][2] ActA mimics host cell machinery to induce the polymerization of host actin filaments, generating a "comet tail" that propels the bacterium through the cytoplasm.[1][3][4] This process is primarily mediated by the interaction of ActA with the host Arp2/3 complex and proteins of the Ena/VASP family.[1] The central role of ActA in *Listeria* pathogenesis makes it an attractive target for the development of novel anti-infective therapeutics. This document provides detailed protocols and application notes for a high-throughput screening (HTS) campaign designed to identify small molecule inhibitors of ActA interactions.

Principle of the Screening Strategy

The overall strategy involves a multi-step screening cascade designed to identify compounds that specifically disrupt the interaction between ActA and its host cell partners, leading to an inhibition of actin polymerization. The workflow progresses from a high-throughput primary biochemical screen to lower-throughput secondary and cell-based assays for validation and characterization of hits.





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- [4. Fluorescence polarization assay to quantify protein-protein interactions in an HTS format - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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